

# Foundational Experimental Data on Isopropyl Isocyanide

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## Compound Focus: Isopropyl isocyanide

CAS No.: 598-45-8

Cat. No.: S586338

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A 2014 spectroscopic study provides key experimental parameters for **isopropyl isocyanide**, which are essential baseline data for any subsequent thermal stability research [1].

**Table 1: Key Experimental and Calculated Parameters for Isopropyl Isocyanide**

Parameter	Description / Value	Method / Context
<b>Infrared Spectrum</b>	Recorded for the gas phase (3500–220 $\text{cm}^{-1}$ ) and solid phase (amorphous & crystalline)	Fourier transform spectrometer; sample purified via low-temperature, low-pressure fractionation [1].
<b>Raman Spectrum</b>	Recorded for the liquid phase	Instrument equipped with a Nd:YAG laser emitting at 5199 Å [1].
<b>Adjusted <math>r_0</math> Structural Parameters</b>	Bond lengths and angles determined	Adjusted from <i>ab initio</i> calculations to fit experimental rotational constants [1].
<b>Barrier to Internal Rotation</b>	Determined for the $\text{CH}_3$ top	MP2(full)/6-311+G(d,p) calculations; important for understanding molecular dynamics [1].

Parameter	Description / Value	Method / Context
Vibrational Assignment	33 of the 36 fundamental vibrations were assigned	Based on predicted wavenumbers, intensities, and depolarization ratios [1].

## Important Safety and Handling Context

When working with isocyanides, it's crucial to understand their safety profile, especially as they are often confused with the more hazardous isocyanates.

- **Toxicity Profile:** Isocyanides ( $R-N\equiv C$ ) are generally considered **less toxic** than isocyanates ( $R-N=C=O$ ). The primary hazard associated with isocyanides is their **extremely unpleasant odour**, which can cause respiratory irritation. Current literature indicates that most isocyanides, including those with simple structures like **isopropyl isocyanide**, do not show acute toxicity, with few exceptions [2].
- **Key Difference from Isocyanates:** Isocyanates are highly reactive and toxic, known to cause severe health effects like asthma and respiratory inflammation upon inhalation of even small amounts [2]. Always verify the specific compound you are handling.

## Suggested Path for Further Research

To build a comprehensive comparison guide, you may need to consult specialized scientific databases or conduct experimental studies. The following workflow outlines a potential approach:



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Specific actions you can take include:

- **Query Specialized Databases:** Search for thermogravimetric analysis (TGA) data on platforms like SciFinder or Reaxys, using the foundational parameters from Table 1 as a starting point for your search.
- **Design Experimental Studies:** The experimental protocols from the foundational study can serve as a reference [1]. A key experiment would be **Thermogravimetric Analysis (TGA)** to measure mass

change as a function of temperature and determine decomposition onset temperature.

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## References

1. Infrared and Raman spectra, adjusted r0 structural ... [sciencedirect.com]
2. "Isocyanates and isocyanides - life-threatening toxins or ... [sciencedirect.com]

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